

A-419259 Trihydrochloride: A Comprehensive Technical Guide to its Target Kinases

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: A 419259 Trihydrochloride-D3

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This guide provides an in-depth technical overview of A-419259 Trihydrochloride, a potent pyrrolo-pyrimidine inhibitor of the Src family of kinases (SFKs). It is intended for researchers, scientists, and drug development professionals engaged in kinase inhibitor research and development. This document delves into the core kinase targets of A-419259, its impact on critical signaling pathways, and detailed methodologies for its characterization.

Introduction: The Significance of A-419259

A-419259 has emerged as a valuable research tool and a potential therapeutic agent due to its high affinity and selectivity for Src family kinases.[1][2] These non-receptor tyrosine kinases are pivotal regulators of a multitude of cellular processes, including proliferation, differentiation, survival, and migration.[3][4] Dysregulation of SFK activity is a hallmark of various human cancers, particularly hematological malignancies such as Chronic Myeloid Leukemia (CML) and Acute Myeloid Leukemia (AML).[2][5][6] A-419259's ability to potently inhibit these kinases provides a powerful means to dissect their roles in both normal physiology and disease states. This guide will provide the foundational knowledge and practical methodologies to effectively utilize A-419259 in a research setting.

Physicochemical Properties and Handling

The deuterated (D3) form of A-419259 Trihydrochloride is often utilized in pharmacokinetic and metabolic studies. For the purposes of this guide, which focuses on its biological kinase targets, the data for the non-deuterated A-419259 and its trihydrochloride salt are presented, as the biological activity is comparable.

Property	Value	Source
Chemical Name	7-[trans-4-(4-Methyl-1-piperazinyl)cyclohexyl]-5-(4-phenoxyphenyl)-7H-pyrrolo[2,3-d]pyrimidin-4-amine trihydrochloride	[7]
Synonyms	RK-20449	[1][8]
Molecular Formula	C ₂₉ H ₃₄ N ₆ O · 3HCl	[7][9]
Molecular Weight	592.01 g/mol	[7]
Appearance	Solid	[8]
Solubility	DMSO: 20 mM, Water: 100 mM	[7]

Storage and Handling:

A-419259 Trihydrochloride should be stored as a desiccated solid at room temperature.[7] For experimental use, stock solutions are typically prepared in anhydrous DMSO or water.[2][7] It is recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles.[10] Researchers should consult the relevant Safety Data Sheet (SDS) for comprehensive handling and safety information before use.[11][12] Standard laboratory personal protective equipment, including gloves, lab coat, and eye protection, should be worn when handling this compound.[11]

Core Target Kinases and Potency

A-419259 is a highly potent inhibitor of several members of the Src family of kinases. Its inhibitory activity is typically quantified by the half-maximal inhibitory concentration (IC₅₀), which represents the concentration of the inhibitor required to reduce the kinase activity by

50%. The table below summarizes the reported IC50 values for A-419259 against its primary kinase targets.

Target Kinase	IC50 (nM)	Biological Context	References
Lck	<3	T-cell signaling	[1][2][13]
Lyn	<3	B-cell signaling, myeloid cell function	[1][2][13]
Hck	0.43 - 11.26	Myeloid cell signaling, implicated in AML and CML	[7][8]
Src	9	Broadly expressed, cell adhesion, proliferation	[1][2][13]
c-Abl	3000	Target of imatinib in CML (lower affinity for A-419259)	[8][13]
PKC	>33,000	Broad family of serine/threonine kinases (low affinity)	[8]

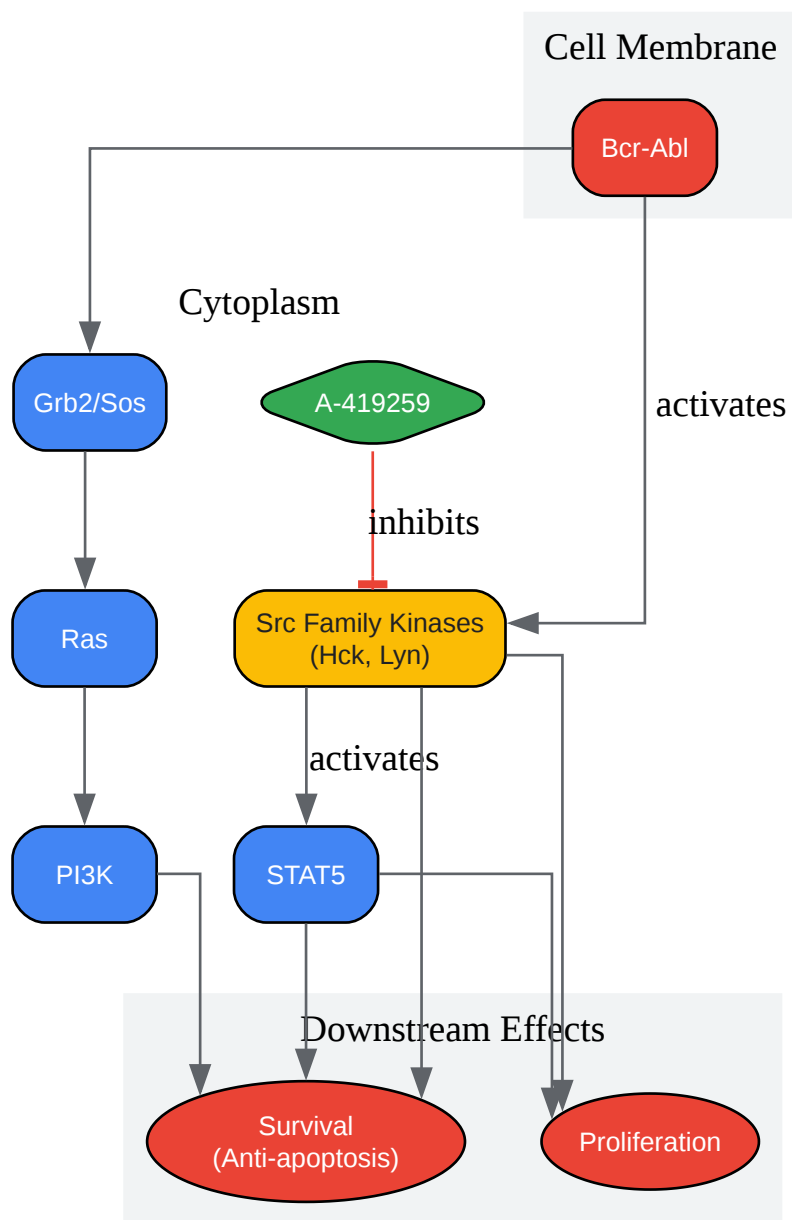
The low nanomolar IC50 values for Lck, Lyn, Hck, and Src underscore the high potency of A-419259.[1][2][7][8][13] Its significantly lower potency against c-Abl and PKC demonstrates its selectivity for the Src family kinases.[8][13] This selectivity is a critical attribute for a chemical probe, as it allows for the specific interrogation of SFK-dependent signaling pathways.

Impact on Cellular Signaling Pathways

The inhibition of Src family kinases by A-419259 has profound effects on downstream signaling cascades that are crucial for cancer cell proliferation and survival. Below are key pathways affected by this inhibitor.

The Bcr-Abl Signaling Network in CML

In Chronic Myeloid Leukemia (CML), the constitutively active Bcr-Abl fusion protein is the primary driver of oncogenesis. Src family kinases, particularly Hck and Lyn, are critical downstream effectors of Bcr-Abl.[2][5] A-419259 disrupts this signaling axis, leading to the inhibition of proliferation and induction of apoptosis in CML cells.[1][5]

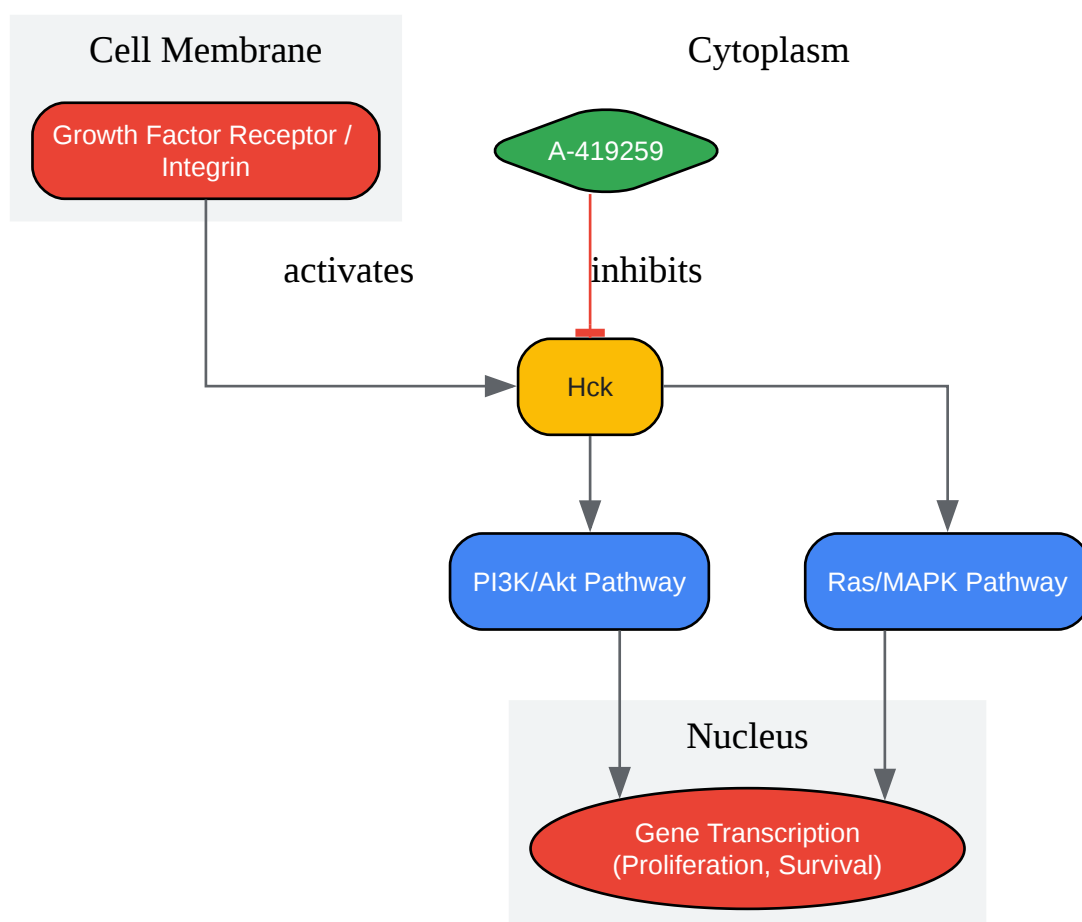


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Caption: Bcr-Abl signaling pathway and the inhibitory action of A-419259.

Hck Signaling in Acute Myeloid Leukemia (AML)

Hematopoietic Cell Kinase (HCK) is frequently overexpressed in AML and plays a role in the survival and proliferation of leukemic stem cells.[5][7] HCK is involved in signaling pathways downstream of growth factor receptors and adhesion molecules, contributing to the malignant phenotype. A-419259's potent inhibition of Hck makes it a valuable tool for studying and potentially treating AML.[6][7]



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Caption: Hck signaling in AML and its inhibition by A-419259.

Experimental Protocols for Target Validation

To rigorously validate the interaction of A-419259 with its target kinases, a combination of in vitro and in-cell assays is essential. The following protocols provide a framework for these

investigations.

In Vitro Kinase Inhibition Assay

This protocol describes a radiometric or luminescence-based assay to determine the IC₅₀ of A-419259 against a purified Src family kinase. The principle is to measure the transfer of phosphate (from ATP) to a substrate peptide by the kinase in the presence of varying concentrations of the inhibitor.

Materials:

- Purified recombinant Src family kinase (e.g., Src, Lck, Lyn, Hck)
- Kinase-specific substrate peptide
- Kinase reaction buffer (e.g., 60 mM HEPES-NaOH, pH 7.5, 3 mM MgCl₂, 3 mM MnCl₂, 3 μM Na-orthovanadate, 1.2 mM DTT)[[14](#)]
- ATP ([γ-³²P]ATP for radiometric assay or unlabeled ATP for luminescence-based assay)
- A-419259 Trihydrochloride stock solution (in DMSO or water)
- 96-well or 384-well assay plates
- Phosphocellulose paper and phosphoric acid (for radiometric assay)
- ADP-Glo™ Kinase Assay kit (for luminescence-based assay)
- Scintillation counter or luminescence plate reader

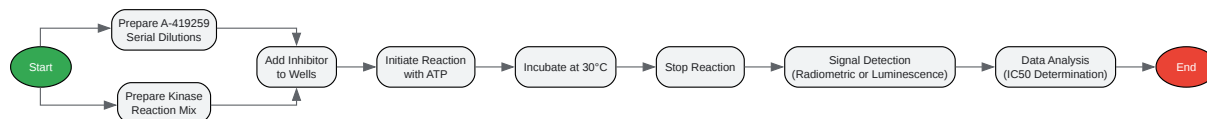
Procedure:

- Prepare A-419259 dilutions: Serially dilute the A-419259 stock solution in the kinase reaction buffer to create a range of concentrations (e.g., from 1 μM to 0.01 nM). Include a DMSO/vehicle control.
- Prepare kinase reaction mix: In each well of the assay plate, combine the kinase, substrate peptide, and kinase reaction buffer.

- Add inhibitor: Add the serially diluted A-419259 or vehicle control to the appropriate wells.
- Initiate the reaction: Start the kinase reaction by adding ATP. For radiometric assays, this will be [γ -32P]ATP. For luminescence-based assays, use unlabeled ATP.
- Incubate: Incubate the plate at 30°C for a predetermined time (e.g., 10-30 minutes), ensuring the reaction is in the linear range.[\[10\]](#)
- Stop the reaction:
 - Radiometric assay: Spot a portion of the reaction mixture onto phosphocellulose paper and immediately immerse in 0.75% phosphoric acid to stop the reaction.[\[10\]](#)
 - Luminescence-based assay: Add the ADP-Glo™ Reagent to deplete unused ATP.[\[15\]](#)
- Detection:
 - Radiometric assay: Wash the phosphocellulose paper extensively with phosphoric acid to remove unincorporated [γ -32P]ATP. Measure the incorporated radioactivity using a scintillation counter.
 - Luminescence-based assay: Add the Kinase Detection Reagent to convert ADP to ATP and generate a luminescent signal.[\[15\]](#) Read the luminescence on a plate reader.
- Data analysis: Plot the percentage of kinase inhibition against the logarithm of the A-419259 concentration. Fit the data to a sigmoidal dose-response curve to determine the IC50 value.

Self-Validation:

- Positive control: A known potent inhibitor of the specific SFK being tested.
- Negative control: Vehicle (DMSO) only, representing 0% inhibition.
- No enzyme control: To determine the background signal.
- No substrate control: To ensure the signal is dependent on substrate phosphorylation.



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Caption: Workflow for an in vitro kinase inhibition assay.

Cellular Thermal Shift Assay (CETSA)

CETSA is a powerful method to confirm target engagement of a drug in a cellular environment. [16][17] The principle is that a protein becomes more resistant to thermal denaturation when bound to a ligand.[16]

Materials:

- Cell line of interest (e.g., K-562 for CML)
- A-419259 Trihydrochloride
- Cell culture medium and reagents
- Phosphate-buffered saline (PBS) with protease and phosphatase inhibitors
- PCR tubes or 96-well PCR plate
- Thermal cycler
- Equipment for cell lysis (e.g., for freeze-thaw cycles)
- Centrifuge
- SDS-PAGE and Western blotting reagents
- Primary antibody against the target kinase (e.g., anti-Src, anti-Hck)

- HRP-conjugated secondary antibody
- Chemiluminescence detection system

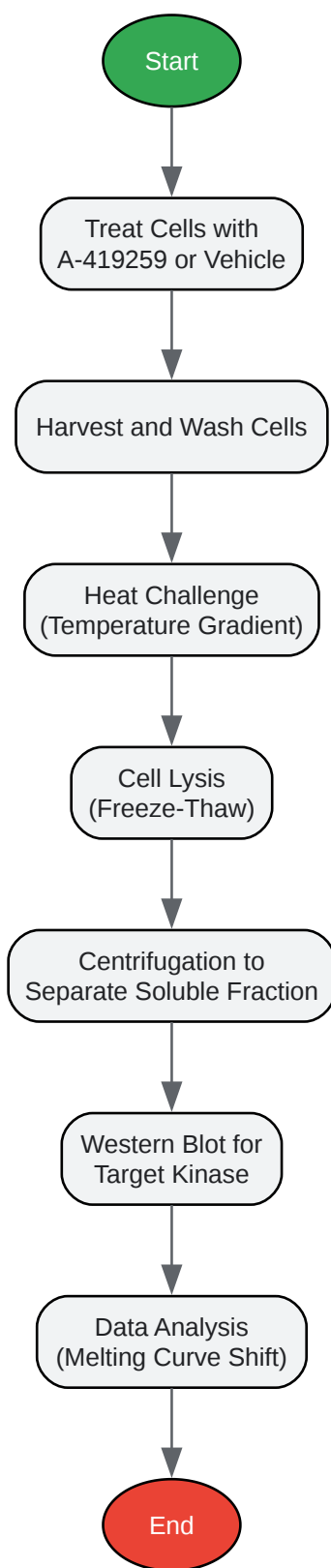
Procedure:

- Cell treatment: Treat cultured cells with A-419259 at the desired concentration or with vehicle (DMSO) for a specified time in a CO2 incubator.
- Harvest and wash: Harvest the cells, wash with PBS, and resuspend in PBS containing protease and phosphatase inhibitors.
- Heat challenge: Aliquot the cell suspension into PCR tubes or a PCR plate. Heat the samples in a thermal cycler across a range of temperatures (e.g., 40-70°C) for 3 minutes, followed by cooling at room temperature for 3 minutes.[\[16\]](#)
- Cell lysis: Lyse the cells using three rapid freeze-thaw cycles.[\[16\]](#)
- Separate soluble and aggregated proteins: Centrifuge the lysates at high speed (e.g., 20,000 x g) for 20 minutes at 4°C to pellet the aggregated proteins.[\[16\]](#)
- Sample preparation for Western blot: Collect the supernatant (soluble protein fraction) and determine the protein concentration. Prepare samples for SDS-PAGE.
- Western blotting: Separate the proteins by SDS-PAGE, transfer to a PVDF membrane, and probe with a primary antibody against the target kinase.[\[18\]](#) Follow with an HRP-conjugated secondary antibody and detect the signal using chemiluminescence.
- Data analysis: Quantify the band intensities at each temperature for both the vehicle- and A-419259-treated samples. Plot the relative amount of soluble protein against temperature to generate melting curves. A shift in the melting curve to a higher temperature in the presence of A-419259 indicates target engagement.

Self-Validation:

- Isothermal dose-response: Perform the assay at a single, optimized temperature with varying concentrations of A-419259 to demonstrate dose-dependent stabilization.

- Negative control protein: Probe the Western blot for a protein not expected to bind A-419259 to show that the thermal stabilization is specific to the target.
- Loading control: Ensure equal protein loading in each lane of the SDS-PAGE.



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Caption: Workflow for the Cellular Thermal Shift Assay (CETSA).

Apoptosis Assay in K-562 Cells

A-419259 is known to induce apoptosis in CML cell lines such as K-562.^{[1][19]} This can be quantified by measuring the activation of caspases, key executioners of apoptosis, or by detecting the externalization of phosphatidylserine using Annexin V staining.

Materials:

- K-562 cells
- A-419259 Trihydrochloride
- Cell culture medium
- Caspase-Glo® 3/7 Assay Kit or Annexin V-FITC Apoptosis Detection Kit
- Luminescence plate reader or flow cytometer

Procedure (Caspase-3/7 Activation):

- Cell seeding: Seed K-562 cells in a 96-well plate.
- Treatment: Treat the cells with a dose range of A-419259 or vehicle control. Include a positive control for apoptosis (e.g., staurosporine).
- Incubation: Incubate for a specified period (e.g., 24-48 hours).
- Assay: Add the Caspase-Glo® 3/7 Reagent to the wells, mix, and incubate at room temperature as per the manufacturer's instructions.^[20]
- Detection: Measure the luminescence using a plate reader. An increase in luminescence indicates an increase in caspase-3/7 activity and apoptosis.

Procedure (Annexin V Staining):

- Cell treatment: Treat K-562 cells with A-419259 as described above.
- Harvest and wash: Harvest the cells and wash with cold PBS.

- **Staining:** Resuspend the cells in Annexin V binding buffer and add Annexin V-FITC and propidium iodide (PI) or another viability dye.
- **Incubation:** Incubate in the dark at room temperature.
- **Analysis:** Analyze the cells by flow cytometry. Early apoptotic cells will be Annexin V positive and PI negative, while late apoptotic/necrotic cells will be positive for both.

Self-Validation:

- **Positive control:** A known apoptosis-inducing agent (e.g., staurosporine).
- **Negative control:** Untreated or vehicle-treated cells.
- **Time course experiment:** Measure apoptosis at different time points after treatment to understand the kinetics of cell death.

Conclusion and Future Directions

A-419259 Trihydrochloride is a potent and selective inhibitor of Src family kinases, making it an indispensable tool for cancer research and drug discovery. Its ability to modulate key signaling pathways in hematological malignancies highlights its therapeutic potential. The methodologies outlined in this guide provide a robust framework for researchers to investigate the mechanism of action of A-419259 and to explore its effects in various biological systems. Future research may focus on elucidating the mechanisms of resistance to A-419259 and exploring its efficacy in combination with other anti-cancer agents.

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- To cite this document: BenchChem. [A-419259 Trihydrochloride: A Comprehensive Technical Guide to its Target Kinases]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1159071/docs#a-419259-trihydrochloride-a-comprehensive-technical-guide-to-its-target-kinases]

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